

# Technical Guide: Spectral and Physicochemical Properties of 4-Chloropentanoyl Chloride

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## Compound of Interest

Compound Name: 4-Chloropentanoyl chloride

Cat. No.: B105391

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## Abstract

This technical guide provides a summary of the available spectral and physicochemical data for **4-chloropentanoyl chloride** (CAS No. 63480-12-6). Due to a lack of publicly available experimental spectral data for **4-chloropentanoyl chloride**, this document presents computed and predicted values. For comparative purposes, experimental data for the isomeric compound, 5-chloropentanoyl chloride (5-chlorovaleryl chloride), is also included. Additionally, a representative experimental protocol for the synthesis of a chloropentanoyl chloride is detailed, accompanied by a workflow diagram.

## Physicochemical Properties of 4-Chloropentanoyl Chloride

**4-Chloropentanoyl chloride** is an acyl chloride derivative of pentanoic acid. The following table summarizes its key computed physicochemical properties.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> Cl <sub>2</sub> O	PubChem[1]
Molecular Weight	155.02 g/mol	PubChem[1]
Exact Mass	153.9952203 Da	PubChem[1]
Monoisotopic Mass	153.9952203 Da	PubChem[1]
IUPAC Name	4-chloropentanoyl chloride	PubChem[1]
InChI Key	HCBIDLRKPXILPU-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	<chem>CC(CCC(=O)Cl)Cl</chem>	PubChem[1]
CAS Number	63480-12-6	Guidechem[2]

## Spectral Data for 4-Chloropentanoyl Chloride (Predicted)

Experimental spectral data for **4-chloropentanoyl chloride** is not readily available in public databases. The following tables present predicted data.

### Predicted Mass Spectrometry Data

The following table lists the predicted m/z values for various adducts of **4-chloropentanoyl chloride**.

Adduct	Predicted m/z
[M+H] <sup>+</sup>	155.00250
[M+Na] <sup>+</sup>	176.98444
[M-H] <sup>-</sup>	152.98794
[M+NH <sub>4</sub> ] <sup>+</sup>	172.02904
[M+K] <sup>+</sup>	192.95838
[M] <sup>+</sup>	153.99467
[M] <sup>-</sup>	153.99577
(Data sourced from PubChem Predicted Properties)[3]	

## Predicted NMR Spectral Data

Both <sup>1</sup>H and <sup>13</sup>C NMR spectra for **4-chloropentanoyl chloride** have been predicted but specific chemical shift values are not available in the searched resources.[2]

## Spectral Data for 5-Chloropentanoyl Chloride (Isomer for Reference)

To provide a reference point, the following tables summarize the available experimental spectral data for the isomeric compound, 5-chloropentanoyl chloride (also known as 5-chlorovaleryl chloride, CAS No. 1575-61-7).

### <sup>1</sup>H NMR Spectrum of 5-Chloropentanoyl Chloride

Instrument	Copyright	Source
Varian A-60D	© 2009-2025 John Wiley & Sons, Inc.	PubChem[4]

### <sup>13</sup>C NMR Spectrum of 5-Chloropentanoyl Chloride

Sample Source	Source
Fluka AG, Buchs, Switzerland	PubChem[4]

## IR Spectrum of 5-Chloropentanoyl Chloride

Instrument	Technique	Copyright	Source
Bruker IFS 85	Cell	© 1989, 1990-2025 Wiley-VCH GmbH	PubChem[4]

## Experimental Protocols

### Spectral Data Acquisition

Detailed experimental protocols for the acquisition of spectral data for **4-chloropentanoyl chloride** are not available in the public domain.

## Representative Synthesis of a Chloropentanoyl Chloride

The following protocol is a representative method for the synthesis of chloropentanoyl chlorides, adapted from procedures for the synthesis of 5-chloropentanoyl chloride.[5][6] This method involves the conversion of the corresponding carboxylic acid to an acyl chloride using a chlorinating agent such as thionyl chloride.

Materials:

- 5-chloropentanoic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Reaction vessel (e.g., four-neck round-bottom flask)
- Reflux condenser
- Stirring apparatus
- Heating mantle

- Vacuum distillation setup

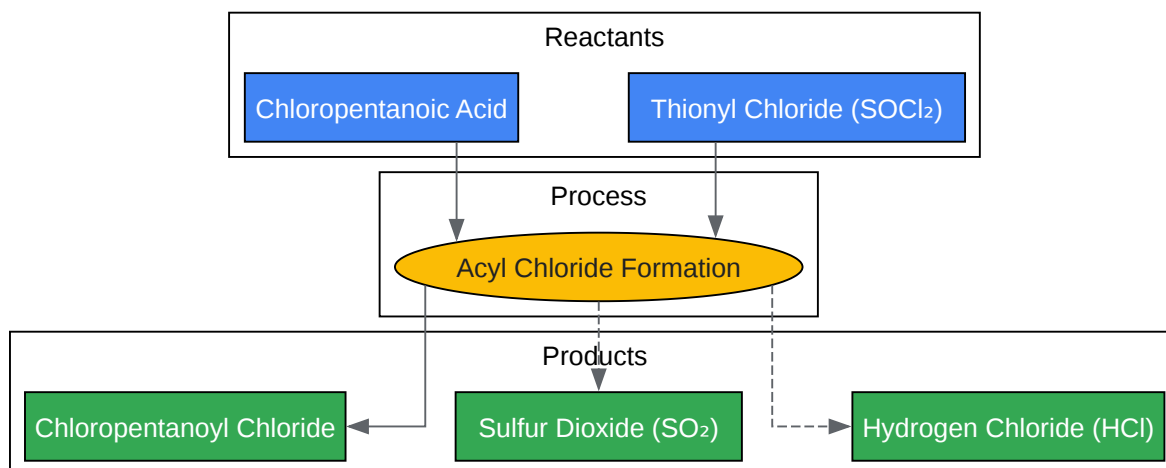
Procedure:

- Charge a four-neck round-bottom flask, equipped with a reflux condenser and a stirrer, with 0.1 mol of 5-chloropentanoic acid and 0.11 mol of thionyl chloride.[6]
- Stir the mixture at room temperature (approximately 25°C) for 15 hours.[6] Alternatively, the reaction can be heated to 60°C for 10 hours or 100°C for 5 hours to expedite the conversion. [6]
- After the reaction is complete, set up the apparatus for vacuum distillation.
- Distill the reaction mixture under reduced pressure to remove any unreacted thionyl chloride.
- Continue the vacuum distillation to collect the final product, 5-chloropentanoyl chloride. The boiling point is reported to be 75-76°C at 0.095 MPa.[6]

## Visualizations

### Synthesis of Chloropentanoyl Chloride

The following diagram illustrates the general synthetic pathway for producing a chloropentanoyl chloride from its corresponding carboxylic acid using thionyl chloride.



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Caption: Synthesis of Chloropentanoyl Chloride.

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## References

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